

Preparing BDP TR Azide Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: BDP TR azide

Cat. No.: B13722306

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Introduction

BDP TR azide is a bright, red-emitting fluorescent dye belonging to the borondipyrromethene class of fluorophores.[1] It serves as a valuable tool in bioconjugation and molecular labeling through "click chemistry," a highly efficient and bioorthogonal ligation reaction.[2] Specifically, the azide functional group on the BDP TR molecule readily participates in Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) reactions.[2] This allows for the precise labeling of alkyne-modified biomolecules, such as proteins, nucleic acids, and lipids, for visualization and tracking in various biological systems.[3][4] Proper preparation of a **BDP TR azide** stock solution is a critical first step to ensure the accuracy and reproducibility of subsequent labeling experiments. This document provides a detailed protocol for preparing a 10 mM stock solution in dimethyl sulfoxide (DMSO), along with essential safety information for handling this reagent.

Data Presentation

The following table summarizes the key quantitative data for **BDP TR azide** and the recommended stock solution parameters.

Parameter	Value	Reference
BDP TR Azide Properties		
Molecular Weight	506.34 g/mol	
Excitation Maximum (λ_{ex})	589 nm	
Emission Maximum (λ_{em})	616 nm	
Quantum Yield (Φ)	0.9	
Stock Solution Parameters		
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Concentration	10 mM	
Storage Conditions	-20°C, protected from light, desiccated	

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **BDP TR azide**.

Materials and Reagents:

- **BDP TR azide** solid
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes and tips
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, safety glasses, and nitrile gloves

Procedure:

- **Equilibration of Reagents:** Before opening, allow the vial of **BDP TR azide** solid to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing the Solid:** In a chemical fume hood, carefully weigh out the desired amount of **BDP TR azide** solid into a pre-weighed microcentrifuge tube using a properly calibrated analytical balance. Note: It is advisable to weigh a slightly larger amount (e.g., 1-5 mg) to minimize weighing errors.
- **Calculating the Required Solvent Volume:** Calculate the volume of DMSO needed to achieve a 10 mM concentration using the following formula:

$$\text{Volume of DMSO (}\mu\text{L)} = [\text{Mass of BDP TR azide (mg)} / 506.34 \text{ (g/mol)}] * 100,000$$

- **Dissolving the Solid:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **BDP TR azide** solid.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution to ensure no solid particles remain. If necessary, brief sonication in a water bath can aid in dissolution.
- **Storage:** Aliquot the stock solution into smaller volumes in amber or foil-wrapped microcentrifuge tubes to minimize freeze-thaw cycles and light exposure. Store the aliquots at -20°C in a desiccated environment.

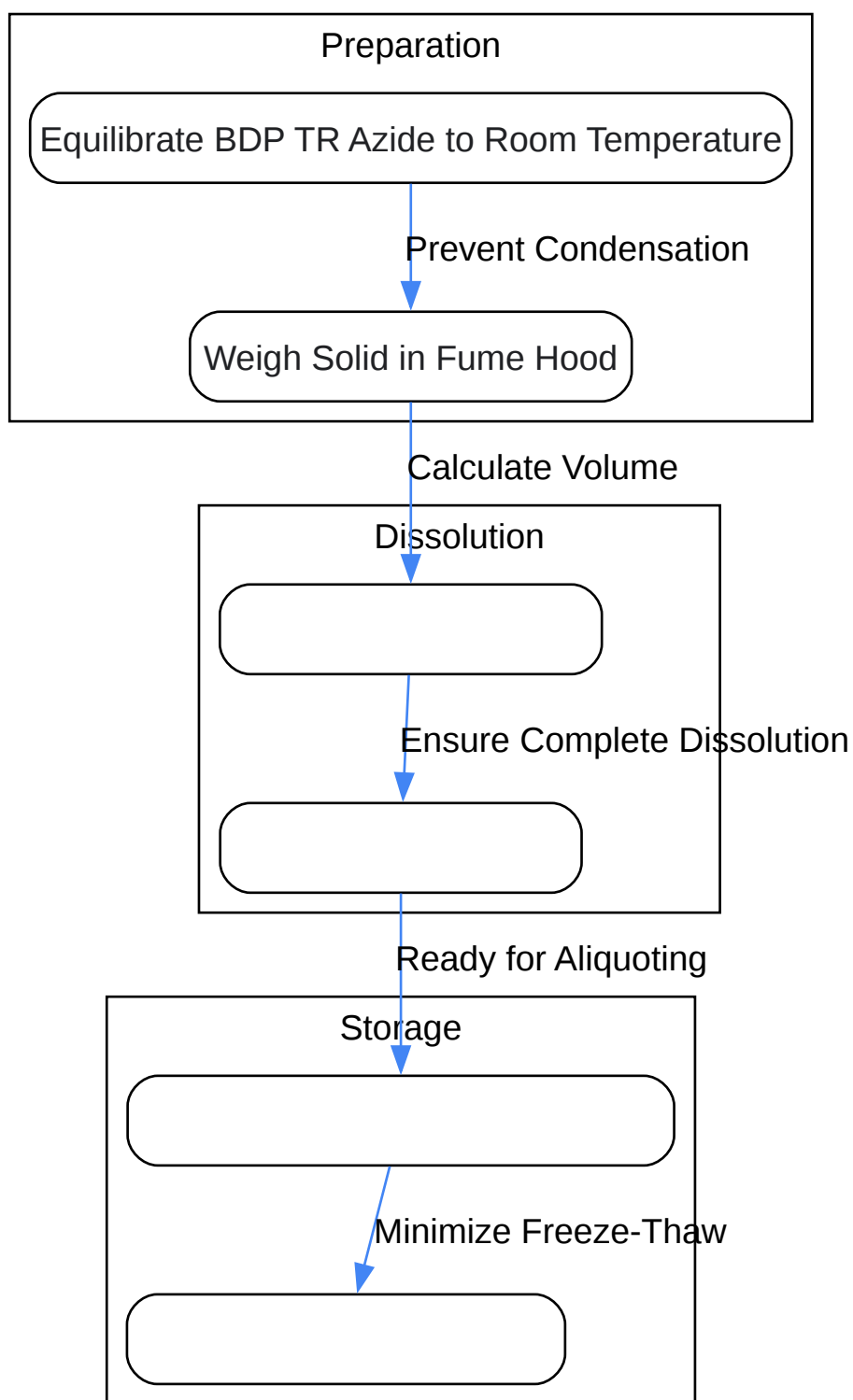
Safety and Handling

BDP TR azide contains an azide functional group, which requires specific safety precautions.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses, and nitrile gloves when handling **BDP TR azide**.
- **Work Area:** Conduct all weighing and handling of the solid **BDP TR azide** in a certified chemical fume hood to avoid inhalation of any airborne powder.
- **Incompatible Materials:** Avoid contact of **BDP TR azide** with acids, strong oxidizing agents, and metals (especially lead and copper), as these can form highly explosive compounds. Use plastic or ceramic spatulas for handling the solid.

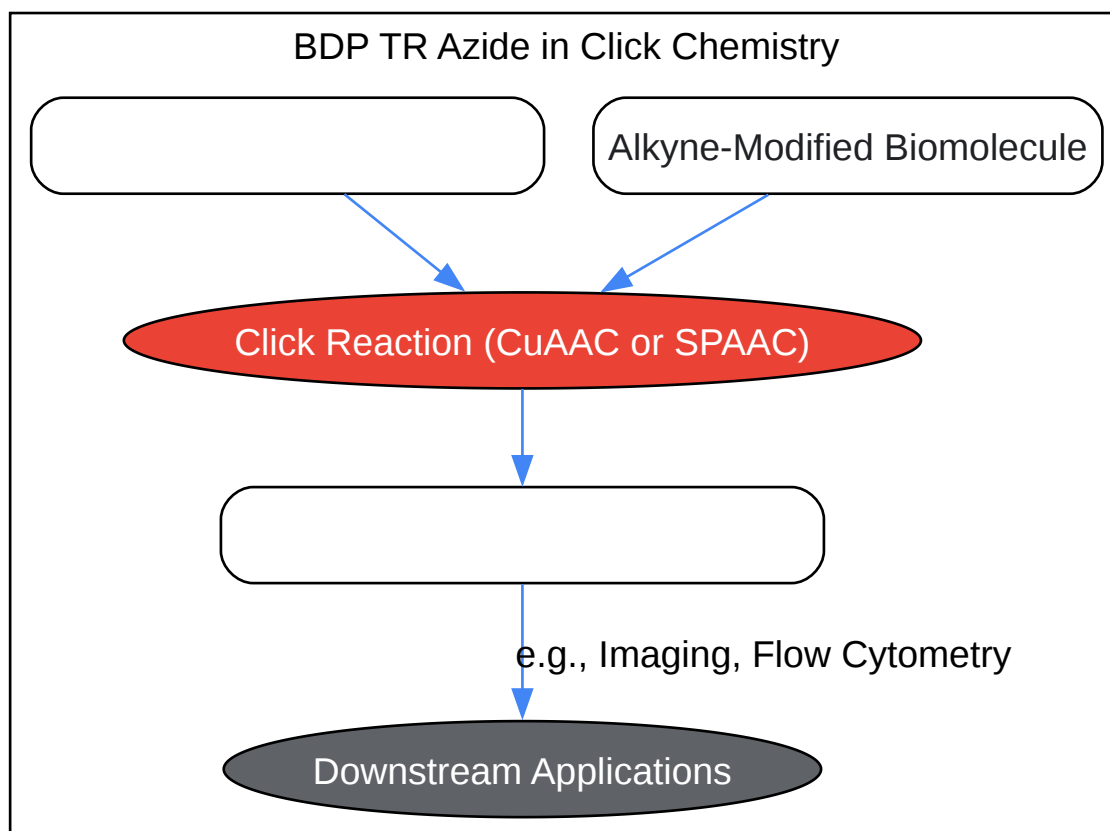
- **Waste Disposal:** Dispose of all waste containing **BDP TR azide**, including pipette tips and empty tubes, in a designated hazardous waste container according to your institution's guidelines. Do not pour azide-containing solutions down the drain.
- **Accidental Exposure:** In case of skin contact, immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. If eye contact occurs, flush with water for at least 15 minutes and seek immediate medical attention.

Visualizations



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Caption: Workflow for Preparing **BDP TR Azide** Stock Solution.



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Caption: Role of **BDP TR Azide** Stock Solution in Labeling Workflows.

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